

Essential Safety and Logistical Guide for Handling Delisens™ Peptide Solution

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Compound of Interest

Compound Name: *Delisens*
CAS No.: *1969409-70-8*
Cat. No.: *B15612948*

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This document provides immediate, essential safety, handling, and disposal information for **Delisens™** peptide solution, a cosmetic ingredient designed to soothe sensitive skin. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and proper logistical management.

Operational Plan: Safe Handling and Storage

Adherence to standard laboratory safety protocols is paramount when handling **Delisens™** peptide solution. While the solution is not classified as hazardous under Regulation (EC) No 1272/2008, good industrial hygiene and safety practices should always be observed.^[1]

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE for the specific procedures being performed. However, as a baseline, the following PPE is recommended:

- Eye Protection: Wear safety glasses with side shields or chemical splash goggles.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile or neoprene).

- **Body Protection:** A standard lab coat is sufficient for most applications.
- **Respiratory Protection:** Not typically required under normal handling conditions with adequate ventilation. If aerosols may be generated, a risk assessment should be performed to determine if respiratory protection is needed.

Engineering Controls

- **Ventilation:** Work in a well-ventilated area. Use of a chemical fume hood is recommended for procedures that may generate aerosols or vapors.

Hygiene Measures

- Wash hands thoroughly after handling the solution and before eating, drinking, or smoking.
- Remove any contaminated clothing and wash it before reuse.

Storage

- Store in the original, tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Avoid exposure to heat and direct sunlight.

Spillage and First Aid

Spillage Containment and Cleanup

- **Small Spills:** Absorb the spill with an inert material (e.g., sand, earth, or vermiculite) and place it in a suitable container for disposal. Clean the affected area with soap and water.
- **Large Spills:** Dike the spill to prevent it from spreading. Absorb with an inert material and transfer to a labeled container for disposal. Ensure adequate ventilation.

First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.

- Skin Contact: Wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation develops.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek medical attention if you feel unwell.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.

Disposal Plan

While **Delisens**[™] peptide solution is not classified as hazardous waste, it should not be disposed of down the drain.[2][3][4] All waste materials should be disposed of in accordance with local, state, and federal regulations.[5]

- Collect Waste: Collect all waste **Delisens**[™] peptide solution and contaminated materials (e.g., absorbent pads, gloves) in a clearly labeled, sealed container.
- Consult Regulations: Refer to your institution's and local environmental regulations for chemical waste disposal.
- Professional Disposal: Arrange for the collected waste to be picked up by a licensed chemical waste disposal company.

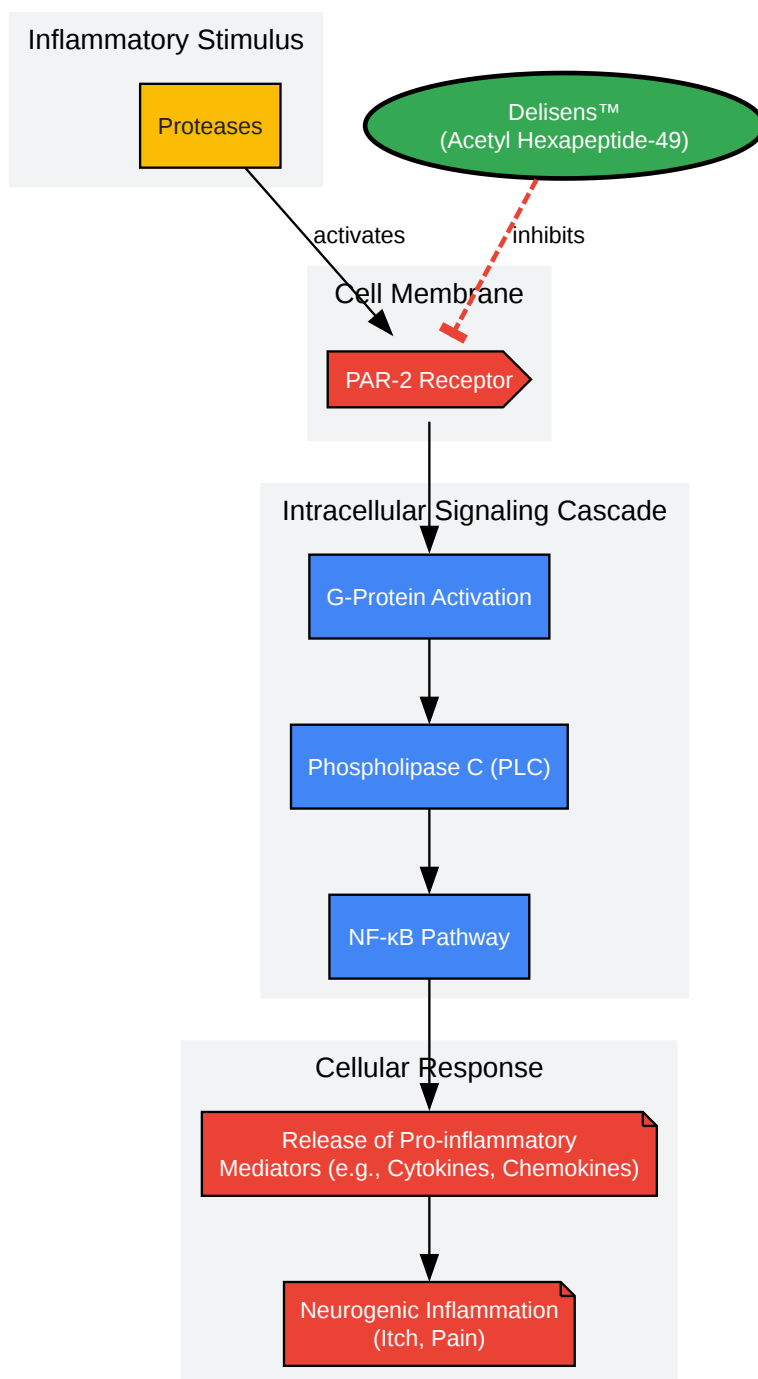
Safety and Handling Data Summary

Parameter	Recommendation
Hazard Classification	Not classified as hazardous[1]
Primary Components	Acetyl Hexapeptide-49, Butylene Glycol, Water, Citric Acid[1]
Recommended PPE	Safety glasses, chemical-resistant gloves, lab coat
Storage Conditions	Cool, dry, well-ventilated area in a tightly sealed container
Spill Containment	Absorb with inert material
Disposal Method	In accordance with local, state, and federal regulations via a licensed waste disposal service[2][3][4][5]

Mechanism of Action: Delisens™ Signaling Pathway

Delisens™ contains Acetyl Hexapeptide-49, which is known to down-regulate the activity of Protease-Activated Receptor 2 (PAR-2).[6] PAR-2 is a G protein-coupled receptor involved in inflammatory responses in the skin.[7][8][9] Its activation by proteases leads to the release of pro-inflammatory mediators, contributing to the sensations of itching and pain associated with sensitive skin.[10][11] **Delisens™** works by attenuating this neurogenic inflammation.[6]

Delisens™ (Acetyl Hexapeptide-49) Mechanism of Action

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Caption: Mechanism of **Delisens™** in inhibiting the PAR-2 inflammatory pathway.

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